

Sequirin C: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Sequirin C

Cat. No.: B106890

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Core Identification

Sequirin C is a naturally occurring norlignan, a class of organic compounds found in various plant species. This document provides a detailed overview of its chemical identity, biological activities, and the experimental methodologies used to investigate its properties.

Chemical Identifiers

A summary of the key chemical identifiers for **Sequirin C** is provided in the table below.

Identifier	Value	Reference
IUPAC Name	4-[(E,3S,4S)-4,5-dihydroxy-1-(4-hydroxyphenyl)pent-1-en-3-yl]benzene-1,2-diol	[1][2][3]
CAS Number	18194-29-1	[1][4][5]
Molecular Formula	C17H18O5	[1][2][4]
Molecular Weight	302.32 g/mol	[1]
InChI Key	UWWISKPOVFKUES-SITIDLGXSA-N	[1][3]

Physicochemical Properties

The physicochemical properties of **Sequirin C** are essential for understanding its behavior in biological systems and for developing analytical methods.

Property	Value	Reference
Topological Polar Surface Area	101.0 Å ²	[2]
Hydrogen Bond Donor Count	5	[2]
Rotatable Bond Count	5	[2]
XLogP	1.9	[1][2]
Purity	Typically ≥98% for commercial standards	[4][5]
Appearance	Solid / Powder	[4][5]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane	[4]

Biological Activity and Potential Applications

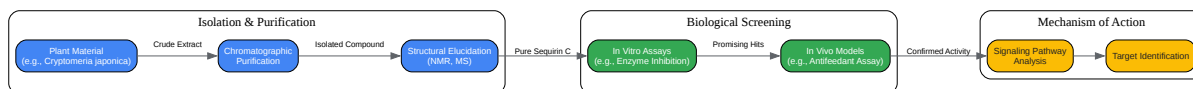
Sequirin C has been identified as a metabolite in several plant species, including *Cryptomeria japonica*, *Sequoia sempervirens*, and *Metasequoia glyptostroboides*[1]. Research has indicated its potential as a feeding inhibitor[5].

Antifeedant Activity

Further research is required to fully elucidate the mechanisms of action and potential therapeutic applications of **Sequirin C**. The following sections will delve into the experimental approaches that could be employed for such investigations.

Hypothetical Experimental Workflow for Investigating Sequirin C

The following diagram illustrates a potential experimental workflow for the comprehensive study of **Sequirin C**, from initial isolation to the assessment of its biological activity.

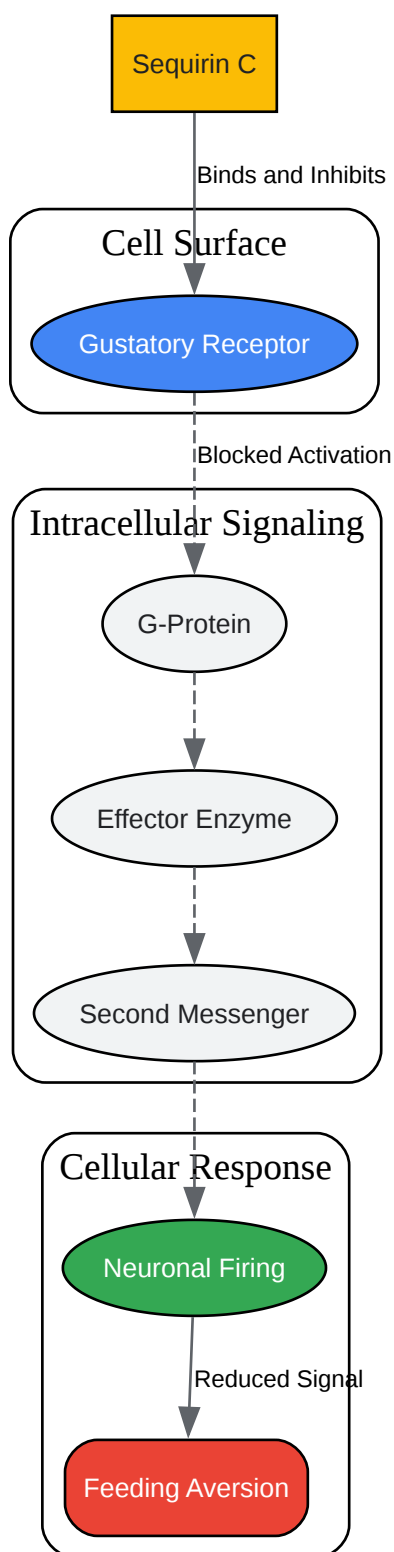


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A potential experimental workflow for **Sequirin C** research.

Hypothetical Signaling Pathway Inhibition by Sequirin C

The diagram below illustrates a hypothetical signaling pathway that could be modulated by **Sequirin C**, leading to an antifeedant response. This is a generalized representation for illustrative purposes.



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Hypothetical inhibition of a feeding signaling pathway by **Sequirin C**.

Detailed Experimental Protocols

To facilitate reproducibility and further research, this section would typically contain detailed experimental protocols. As specific experimental data for **Sequirin C** is limited in the public domain, the following are generalized examples of protocols that would be relevant for its study.

Protocol: Isolation of **Sequirin C** from *Cryptomeria japonica*

- **Extraction:** Air-dried and powdered heartwood of *C. japonica* is extracted with methanol at room temperature. The solvent is then evaporated under reduced pressure to yield a crude extract.
- **Solvent Partitioning:** The crude extract is suspended in water and successively partitioned with n-hexane, chloroform, and ethyl acetate.
- **Column Chromatography:** The chloroform-soluble fraction is subjected to silica gel column chromatography, eluting with a gradient of n-hexane and ethyl acetate.
- **Preparative HPLC:** Fractions containing **Sequirin C** are further purified by preparative high-performance liquid chromatography (HPLC) on a C18 column.
- **Structure Elucidation:** The structure of the purified compound is confirmed using nuclear magnetic resonance (NMR) spectroscopy (^1H , ^{13}C , COSY, HMBC) and mass spectrometry (MS).

Protocol: Antifeedant Bioassay

- **Test Substance Preparation:** **Sequirin C** is dissolved in a suitable solvent (e.g., acetone) to prepare a series of concentrations.
- **Diet Preparation:** A standard artificial diet for the target insect species (e.g., *Acusta despesta*) is prepared. The test solutions are applied to the diet and the solvent is allowed to evaporate.
- **Bioassay:** Larvae of the target insect are placed in individual containers with the treated diet. A control group with a solvent-treated diet is also included.

- **Data Collection:** After a set period (e.g., 48 hours), the amount of diet consumed is measured. The antifeedant activity is calculated based on the reduction in food consumption in the treated groups compared to the control.

Conclusion and Future Directions

Sequirin C presents an interesting scaffold for further investigation, particularly in the context of its antifeedant properties. Future research should focus on elucidating its precise mechanism of action, identifying its molecular targets, and exploring its potential for development as a natural product-based pest management agent. A thorough toxicological evaluation would also be a critical next step in assessing its safety profile. The methodologies and data presented in this guide provide a foundational framework for researchers to build upon in their exploration of **Sequirin C**.

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